

Key Gene Expression Changes and Confirmation Methods

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Compound Focus: Dilmapiomod

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The following table synthesizes data from a study where COPD patients were treated with a single 25 mg oral dose of **dilmapiomod**. Gene expression was first analyzed via microarray, and specific targets were subsequently confirmed using RT-PCR [1].

Gene / Target	Regulation by Dilmapiomod	Associated Biomarker	Primary Detection Method	Confirmation Method
IL-1 β	Downregulated	CRP & Fibrinogen [1]	Microarray	Real-time PCR (TaqMan/SYBR Green) [1]
STAT1	Downregulated	Fibrinogen [1]	Microarray & Network Analysis	Not individually confirmed by PCR in this study [1]
MMP-9	Downregulated	Fibrinogen [1]	Microarray	Real-time PCR (TaqMan/SYBR Green) [1]
CAV1	Downregulated	Fibrinogen [1]	Microarray & Network Analysis	Not individually confirmed by PCR in this study [1]

Gene / Target	Regulation by Diltapimod	Associated Biomarker	Primary Detection Method	Confirmation Method
HSPB1 (HSP27)	Target Engagement	p38 pathway activity [1]	Phosphorylation Assay	Real-time PCR (TaqMan/SYBR Green) [1]
TNF- α	Not Significant	N/A	Microarray	Real-time PCR (TaqMan/SYBR Green) [1]

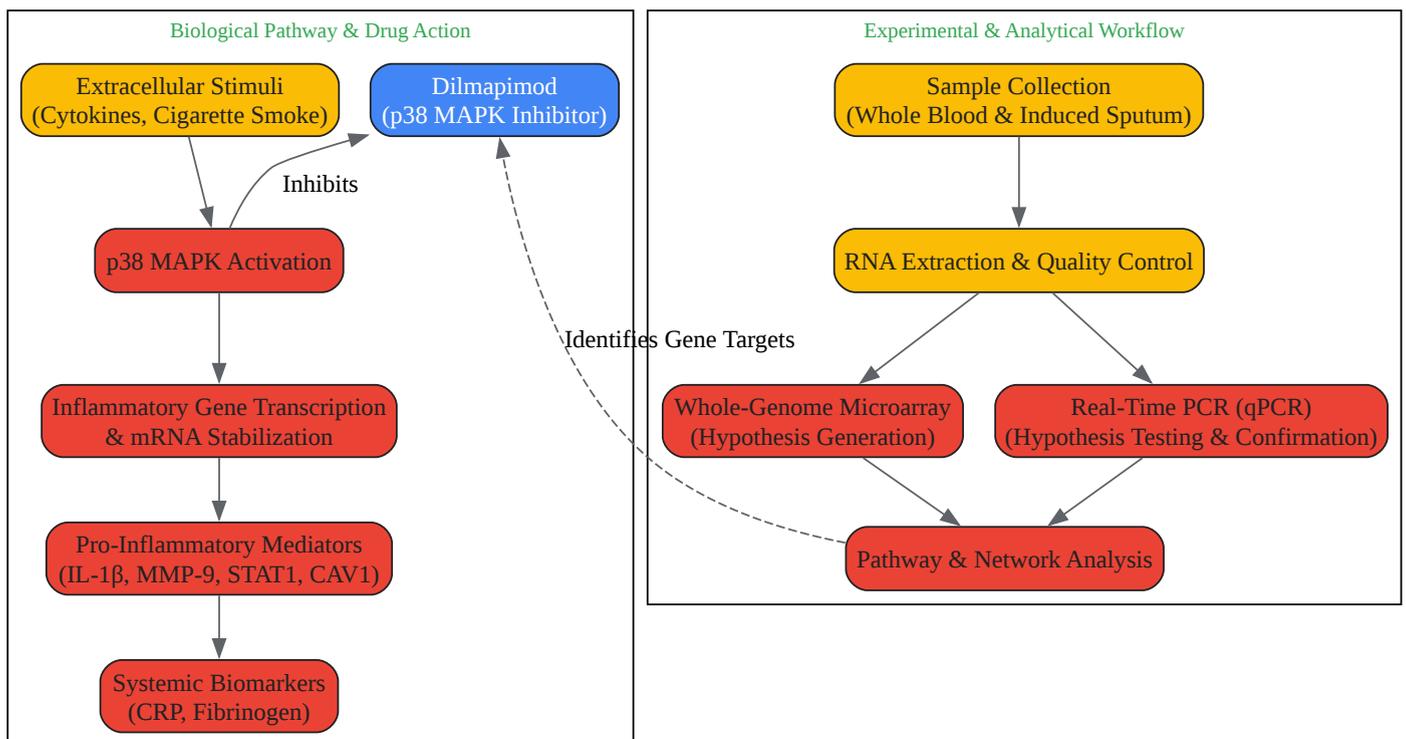
Detailed Experimental Protocols

The gene expression data were generated using the following standardized methodologies:

- **Study Design:** A randomized, placebo-controlled clinical trial analyzed blood and sputum samples from COPD patients. Samples were collected pre-dose and at 1, 2, and 6 hours post-dose [1].
- **Sample Collection and RNA Extraction:**
 - **Whole Blood:** Collected directly into **PAXgene blood RNA tubes** to stabilize RNA. RNA was extracted robotically, and its quality was assessed using spectrophotometry and an Agilent Bioanalyzer [1].
 - **Induced Sputum:** Processed with dithiothreitol (DTT) to obtain cells, which were then collected in **TRIZOL** reagent for RNA preservation [1].
- **Microarray Analysis (Hypothesis Generation):**
 - **Platform:** Affymetrix Human Genome HG-U133 Plus 2.0 GeneChip [1].
 - **Amplification and Labeling:** Total RNA was amplified using the **NuGEN Ovation RNA Amplification System V2**. The resulting cDNA was fragmented and biotin-labeled with the **FL-Ovation cDNA Biotin Module V2** before hybridization [1].
- **PCR Confirmation (Hypothesis Testing):**
 - **Reverse Transcription:** RNA was converted to cDNA using the **High Capacity cDNA Archive Kit** (Applied Biosystems) [1].
 - **Quantitative PCR:** Performed using **TaqMan** or **SYBR Green** assays on a real-time PCR system. The equivalent of 10 ng of mRNA per well was used [1].
 - **Gene Selection:** Targets for PCR were selected **prior** to the availability of microarray results, confirming an unbiased approach [1].
 - **Data Normalization:** Data were normalized against a panel of housekeeper genes, including **RL19, GAPDH, B-actin, and cyclophilin** [1].

Dilmapimod's Mechanism and Experimental Workflow

The diagram below illustrates the signaling pathway and the experimental workflow used to identify and confirm **dilmapimod**'s effects, from cellular action to data analysis.



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References

1. caused by the p38 MAPK inhibitor... Gene expression changes [pmc.ncbi.nlm.nih.gov]

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